

# Application Notes and Protocols: Use of 3-(Methylthio)benzaldehyde in Fragrance Formulation

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## Compound of Interest

Compound Name: **3-(Methylthio)benzaldehyde**

Cat. No.: **B1281139**

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These application notes provide a comprehensive overview of the use of **3-(Methylthio)benzaldehyde**, also known as 3-methylsulfanylbenzaldehyde, in fragrance formulations. Due to the limited specific public data on this molecule, this document combines available information with established principles for the use of aromatic and sulfur-containing aldehydes in perfumery.

## Introduction

**3-(Methylthio)benzaldehyde** is an aromatic aldehyde with potential applications in the fragrance industry.<sup>[1]</sup> Its unique scent profile is attributed to the combination of the benzaldehyde structure, known for its almond-like notes, and the methylthio group, which can impart a range of sulfurous, and sometimes fruity or savory, characteristics.<sup>[2][3][4]</sup> The position of the methylthio group at the meta-position is crucial, as the para-isomer, 4-(methylthio)benzaldehyde, is not recommended for fragrance use, suggesting a significant structure-activity relationship in its olfactory properties.<sup>[5]</sup>

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-(Methylthio)benzaldehyde** is presented in Table 1.

Property	Value	Reference
Chemical Name	3-(Methylthio)benzaldehyde	Chem-Impex[1]
Synonyms	3-methylsulfanylbenzaldehyde	Chem-Impex[1]
CAS Number	73771-35-4	Chem-Impex[1]
Molecular Formula	C8H8OS	Chem-Impex[1]
Molecular Weight	152.2 g/mol	Chem-Impex[1]
Appearance	Liquid	Chem-Impex[1]
Purity	≥ 95% (NMR)	Chem-Impex[1]

## Olfactory Profile

While detailed sensory data for **3-(Methylthio)benzaldehyde** is not readily available in the public domain, its olfactory characteristics can be inferred from its structural components and related molecules. It is described as having a "pleasant aroma" and a "unique scent profile" for fragrance formulations.[1]

Based on related compounds, the following notes may be expected:

- Aromatic Aldehydic: A foundational note from the benzaldehyde structure, likely providing a sweet, almond-like, and slightly cherry nuance.
- Sulfurous: The methylthio group is expected to introduce a sulfurous character. Depending on the concentration, this can range from savory and cooked (like 3-(methylthio)propionaldehyde's cooked potato note) to potentially green or even slightly gassy.[6][7][8]
- Fruity/Exotic: Some thiol-containing compounds are known to impart fruity and tropical notes at low concentrations.[2][3]

The overall scent is likely to be complex and concentration-dependent.

## Applications in Fragrance Formulations

**3-(Methylthio)benzaldehyde** can be a valuable component for creating unique and complex fragrance compositions. Its potential applications are summarized in Table 2.

Application Area	Potential Use and Rationale	Recommended Concentration Range (in concentrate)
Fine Fragrance	To introduce a unique, slightly gourmand, or spicy note to oriental, woody, and niche fragrances. Can add complexity and an unexpected twist to floral bouquets.	0.01% - 0.5%
Personal Care (Lotions, Soaps)	To impart a subtle, warm, and intriguing scent. Its stability in various bases would need to be evaluated.	0.05% - 1.0%
Air Care (Candles, Diffusers)	To create a distinctive and sophisticated ambient fragrance.	0.1% - 2.0%

## Experimental Protocols

The following are detailed methodologies for key experiments related to the evaluation and use of **3-(Methylthio)benzaldehyde** in fragrance formulations.

This protocol outlines the steps for the sensory analysis of **3-(Methylthio)benzaldehyde**.

**Objective:** To determine the olfactory profile of **3-(Methylthio)benzaldehyde** at different concentrations.

**Materials:**

- **3-(Methylthio)benzaldehyde**
- Ethanol (perfumer's grade, odorless)

- Glass beakers and stirring rods
- Pipettes
- Smelling strips
- A panel of trained sensory evaluators

**Procedure:**

- Preparation of Dilutions: Prepare a series of dilutions of **3-(Methylthio)benzaldehyde** in ethanol: 10%, 1%, 0.1%, and 0.01%.
- Sample Preparation: For each dilution, dip a smelling strip into the solution for 2-3 seconds.
- Evaluation: Present the smelling strips to the sensory panel in a well-ventilated, odor-free room.
- Data Collection: Panelists should describe the odor at different time intervals (top note, heart note, base note) and rate its intensity on a scale of 1 to 10.
- Analysis: Compile the descriptors and intensity ratings to create a detailed olfactory profile.

This protocol describes how to assess the stability of **3-(Methylthio)benzaldehyde** in a typical ethanol-based fragrance.

**Objective:** To evaluate the chemical stability of **3-(Methylthio)benzaldehyde** over time under different conditions.

**Materials:**

- **3-(Methylthio)benzaldehyde**
- Ethanol-based fragrance base (e.g., 95% ethanol, 5% water)
- Clear and amber glass vials with airtight caps
- UV light chamber

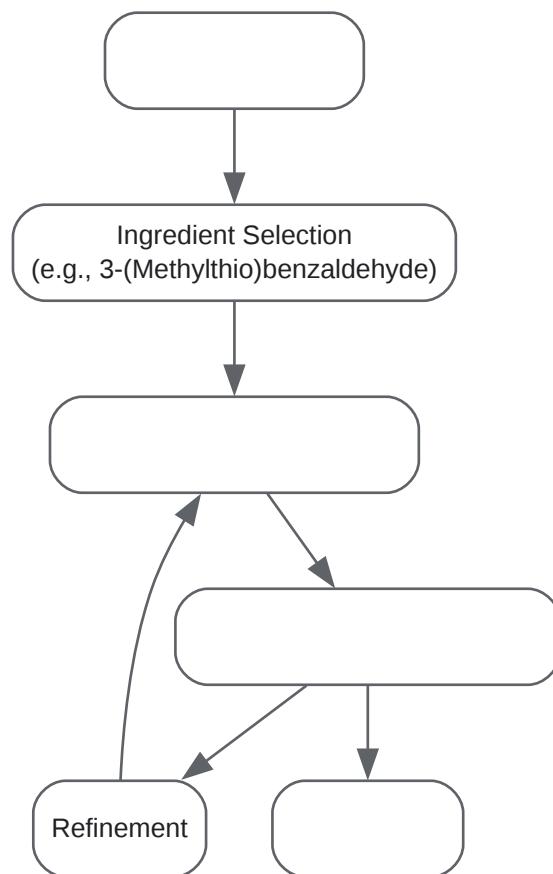
- Oven
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment

**Procedure:**

- Sample Preparation: Prepare a 1% solution of **3-(Methylthio)benzaldehyde** in the fragrance base.
- Storage Conditions:
  - Aliquot the solution into clear glass vials and expose to UV light.
  - Aliquot into amber glass vials and store at room temperature (25°C).
  - Aliquot into amber glass vials and store in an oven at 40°C (accelerated aging).
- Time Points: Analyze samples at t=0, 1 week, 2 weeks, 1 month, and 3 months.
- Analysis:
  - At each time point, perform a sensory evaluation of the sample.
  - Analyze the sample using GC-MS to quantify the concentration of **3-(Methylthio)benzaldehyde** and identify any degradation products.
- Evaluation: Compare the sensory and chemical data to assess the stability of the compound under each condition.

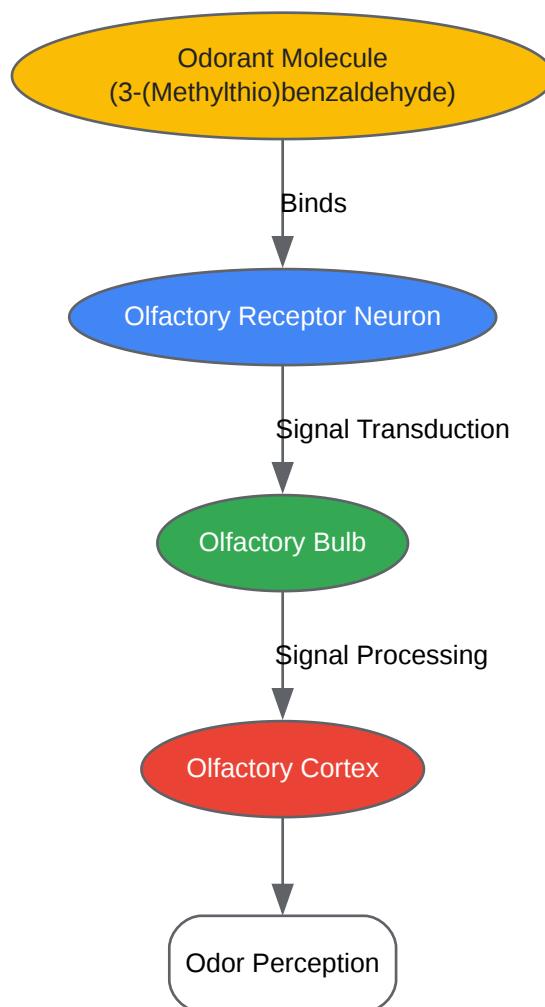
## Visualizations

The following diagrams illustrate key concepts related to the use of **3-(Methylthio)benzaldehyde** in fragrance formulation.

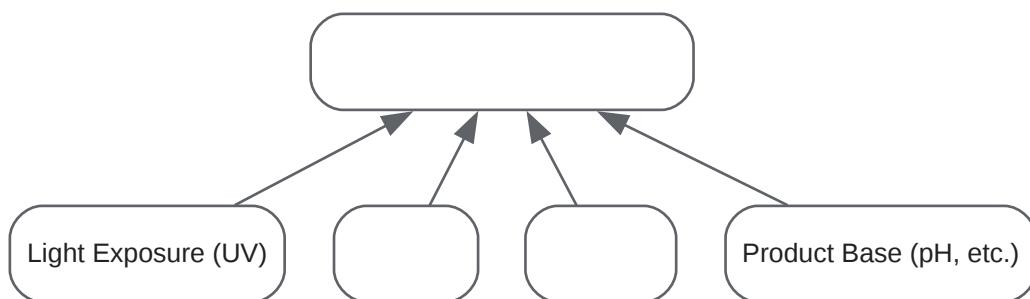


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Caption: A simplified workflow for fragrance formulation.

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Caption: A generalized olfactory signaling pathway.

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Caption: Key factors influencing fragrance stability.

## Conclusion

**3-(Methylthio)benzaldehyde** presents an interesting profile for fragrance formulators seeking to create novel and distinctive scents. Its unique combination of aromatic and sulfurous notes offers a departure from more conventional fragrance ingredients. However, due to the potent nature of many sulfur-containing compounds, careful evaluation of its olfactory properties at various dilutions is essential. Furthermore, thorough stability testing is required to ensure its performance in different consumer product bases. The protocols and information provided herein serve as a foundational guide for the exploration and application of this intriguing fragrance ingredient.

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